

Introduction and Chemical Identity

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Compound of Interest

Compound Name: (2-Aminopropyl)(methyl)(propan-2-yl)amine
Cat. No.: B12429339

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Flumequine is a foundational member of the quinolone class of antibiotics, notable for being the first to incorporate a fluorine atom into its core structure, a design choice that proved pivotal for subsequent generations of fluoroquinolones[1][2]. Its primary application has been in veterinary medicine for treating enteric infections in livestock and aquaculture[3][4][5]. While it saw transient use in humans for urinary tract infections, its marketing authorization has since been suspended in major jurisdictions like the European Union[3].

From an analytical standpoint, Flumequine presents as a tricyclic structure with a chiral center, existing as a racemic mixture of S-(−) and R-(+) enantiomers[6][7]. Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes critical for DNA replication, thereby halting cell division[3][4][8]. A thorough understanding of its structure is paramount for quality control, metabolite identification, and mechanism-of-action studies.

Note on CAS Number: The topic specified CAS 16256-44-3. However, extensive database and literature review confirms that the universally recognized CAS Registry Number for Flumequine is 42835-25-6[3][9][10]. This guide will proceed using the correct and verifiable CAS number.

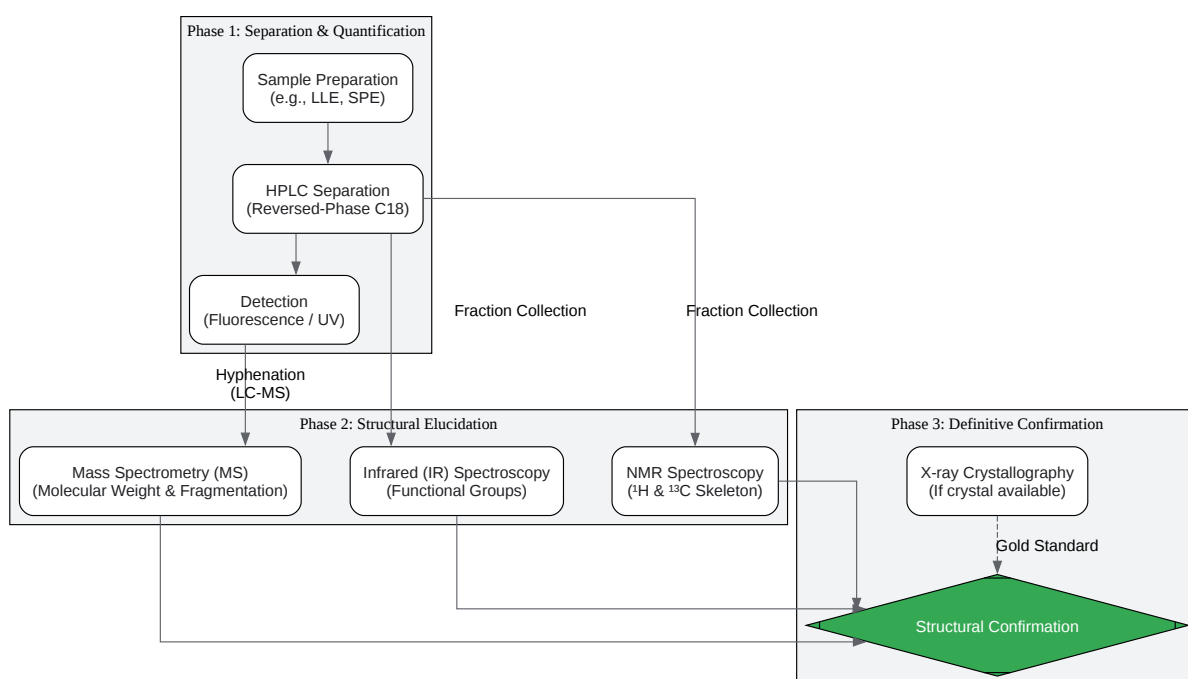
Physicochemical Properties

A summary of Flumequine's core properties provides the foundation for analytical method development. For instance, its poor water solubility and acidic nature dictate the choice of solvents and pH for liquid chromatography and sample preparation[11][12].

Property	Value	Source(s)
Chemical Name	9-fluoro-6,7-dihydro-5-methyl-1-oxo-1H,5H-benzo[ij]quinolizine-2-carboxylic acid	[3][9]
Molecular Formula	C ₁₄ H ₁₂ FNO ₃	[3][9][10]
Molecular Weight	261.25 g/mol	[3][7][9]
Appearance	White or almost white, microcrystalline powder	[9][11][13]
Melting Point	253-255 °C	[3][9]
Solubility	Practically insoluble in water; soluble in alkaline solutions, alcohol, and methylene chloride	[11][12][13]
Stereochemistry	Racemic mixture	[6][7]

The Analytical Workflow: A Multi-Technique Approach

Confirming the structure of a molecule like Flumequine is not a single experiment but a logical, multi-step workflow. Each technique provides a unique piece of the puzzle. Chromatography separates the analyte from impurities and metabolites, while various spectroscopic methods probe the molecular structure at different levels.



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Caption: Integrated workflow for the structural analysis of Flumequine.

Chromatographic Analysis: HPLC

High-Performance Liquid Chromatography is the cornerstone of Flumequine analysis, enabling both quantification and separation from its primary metabolite, 7-hydroxyflumequine[14][15][16].

- **Expertise & Causality:** The choice of a reversed-phase C18 column is logical due to the moderately nonpolar, aromatic nature of Flumequine. Fluorescence detection is preferred for its high sensitivity and selectivity, as the conjugated ring system of Flumequine fluoresces strongly, allowing for detection at low concentrations in complex biological matrices[14][16]. UV detection serves as a robust alternative for higher concentration assays[17].

Protocol: HPLC-Fluorescence Assay for Flumequine

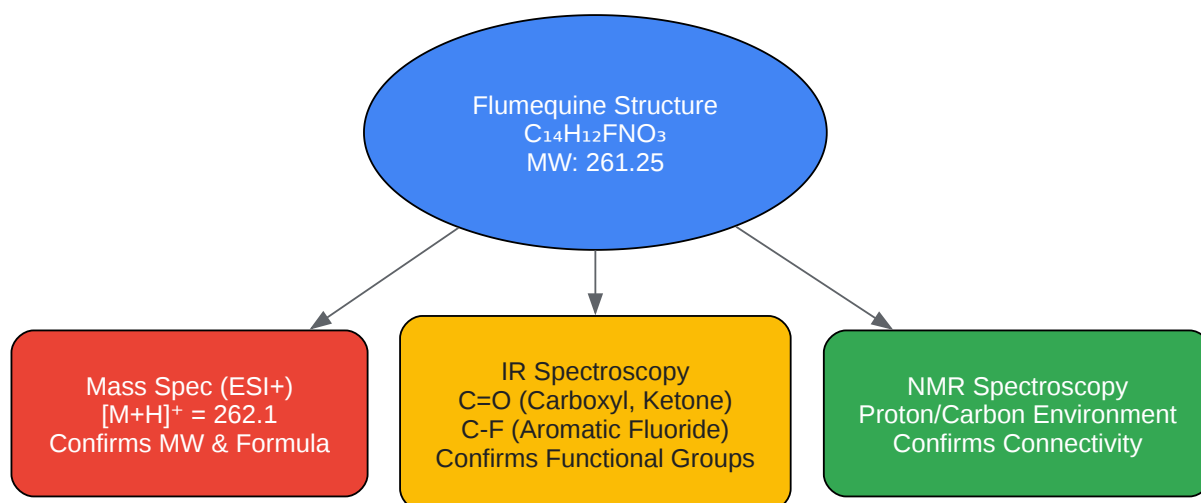
This protocol is a synthesized example based on common methodologies described in the literature[14][16][18].

- **Standard Preparation:** Prepare a 1 mg/mL stock solution of Flumequine reference standard in methanol. Create a series of working standards (e.g., 0.01 to 10 µg/mL) by diluting the stock with the mobile phase.
- **Sample Preparation (Liquid-Liquid Extraction):**
 - To 1 mL of plasma or tissue homogenate, add an internal standard (e.g., Ibafloracin)[14].
 - Add 5 mL of ethyl acetate and vortex for 2 minutes.
 - Centrifuge at 3000 x g for 10 minutes.
 - Transfer the organic (upper) layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 500 µL of mobile phase.
- **Chromatographic Conditions:**
 - Instrument: HPLC system with fluorescence detector.

- Column: C18, 5 μ m, 4.6 x 150 mm.
- Mobile Phase: Acetonitrile and 0.01 M aqueous oxalic acid (pH adjusted to 2.5-3.0), gradient elution may be required[14].
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Fluorescence Detection: Excitation at 252 nm, Emission at 356 nm[14].
- System Validation: The protocol's trustworthiness is established by running a calibration curve with standards, quality control samples at low, medium, and high concentrations, and blank matrix samples to check for interference. Linearity, accuracy, and precision must meet predefined acceptance criteria.

Spectroscopic Characterization

While HPLC quantifies, spectroscopy identifies. The combination of MS, IR, and NMR provides orthogonal data points that, when taken together, definitively confirm the molecular structure.



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Caption: Convergence of spectroscopic data for structural confirmation.

Mass Spectrometry (MS)

MS provides the molecular weight and fragmentation pattern, which acts as a molecular fingerprint.

- **Expertise & Causality:** Electrospray Ionization (ESI) in positive mode is highly effective for Flumequine, as the nitrogen atom in the quinolone core is readily protonated. The resulting pseudomolecular ion $[M+H]^+$ is expected at m/z 262.1[19]. Tandem MS (MS/MS) is used to induce fragmentation by colliding this ion with a neutral gas. The resulting fragments (e.g., losses of H_2O , CO_2 , or parts of the side chain) are characteristic of the Flumequine structure and can be used for unambiguous identification, even in complex mixtures[20][21].

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in the molecule, as required by pharmacopoeial methods for identity confirmation[13].

- **Expertise & Causality:** The Flumequine structure has several distinct functional groups that yield characteristic IR absorption bands. The presence of two carbonyl groups (the C4-keto group and the carboxylic acid) and the aromatic C-F bond are key features. By comparing the obtained spectrum to a certified reference standard, one can confirm the molecule's identity[13][22]. A study of Flumequine and its metal complexes provides specific frequency assignments[23].

Key IR Absorption Bands for Flumequine:

- $\sim 1720\text{-}1740\text{ cm}^{-1}$: C=O stretch of the carboxylic acid.
- $\sim 1620\text{-}1640\text{ cm}^{-1}$: C=O stretch of the pyridone ketone group.
- $\sim 2500\text{-}3300\text{ cm}^{-1}$ (broad): O-H stretch of the carboxylic acid.
- $\sim 1250\text{-}1350\text{ cm}^{-1}$: C-F stretch of the fluoroaromatic group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed structural information, mapping the carbon-hydrogen framework of the molecule.

- **Expertise & Causality:** ^1H NMR reveals the number and environment of all protons, while ^{13}C NMR does the same for carbon atoms. For Flumequine, ^1H NMR would show distinct signals for the aromatic protons, the aliphatic protons on the dihydro-quinolizine ring, and the methyl group. The coupling patterns between adjacent protons confirm their connectivity. A known phenomenon in fluoroquinolones is the concentration-dependent chemical shift of aromatic protons due to self-association (π - π stacking), an important consideration when comparing spectra[24][25].

X-ray Crystallography

While not a routine technique for quality control, single-crystal X-ray crystallography provides the absolute, unambiguous 3D structure of a molecule in the solid state.

- **Expertise & Causality:** Though a crystal structure for pure Flumequine is not readily available in the search results, related structures, such as its copper(II) complexes, have been resolved[26]. These studies definitively confirmed that Flumequine acts as a bidentate ligand, coordinating through the pyridone oxygen and one of the carboxylate oxygens. This provides invaluable, authoritative insight into the molecule's electronic structure and reactivity[26].

Conclusion

The structural analysis of Flumequine (CAS 42835-25-6) is a clear demonstration of modern analytical chemistry's power. A logical, self-validating workflow is essential. It begins with robust HPLC separation for purification and quantification, followed by a suite of spectroscopic techniques. Mass spectrometry confirms molecular weight and fragmentation, IR spectroscopy verifies key functional groups, and NMR spectroscopy elucidates the precise atomic connectivity. Together, these methods provide an undeniable and comprehensive structural characterization, meeting the rigorous standards required by researchers and drug development professionals.

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